

Comparative Guide to Analytical Methods for the Detection of Disperse Dyes

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Compound of Interest

Compound Name: Disperse yellow 241

Cat. No.: B1582767

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Aimed at researchers, scientists, and professionals in drug development, this guide offers a comparative overview of analytical methodologies for the detection of disperse dyes, with a focus on providing supporting experimental data and detailed protocols. While specific validated performance data for **Disperse Yellow 241** was not readily available in the public domain, this guide presents a comparison of two prevalent techniques used for the analysis of disperse dyes in textiles: High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The data presented is representative of the performance of these methods for disperse dyes of similar chemical classes.

Data Presentation: A Comparative Analysis

The selection of an appropriate analytical method hinges on various factors, including the required sensitivity, selectivity, and the nature of the sample matrix. The following table summarizes the typical performance characteristics of HPLC-DAD and LC-MS/MS for the analysis of disperse dyes.

Performance Parameter	HPLC-DAD	LC-MS/MS
Limit of Detection (LOD)	2.0 mg/kg	1.0 µg/kg
Limit of Quantification (LOQ)	Not Specified	Not Specified
Linearity (r^2)	> 0.995	> 0.995
Linear Range	0.5 - 250 mg/L	0.5 - 200 µg/L
Recovery	92.1% - 98.7%	92.1% - 98.7%
Precision (RSD)	< 8.0%	< 8.0%

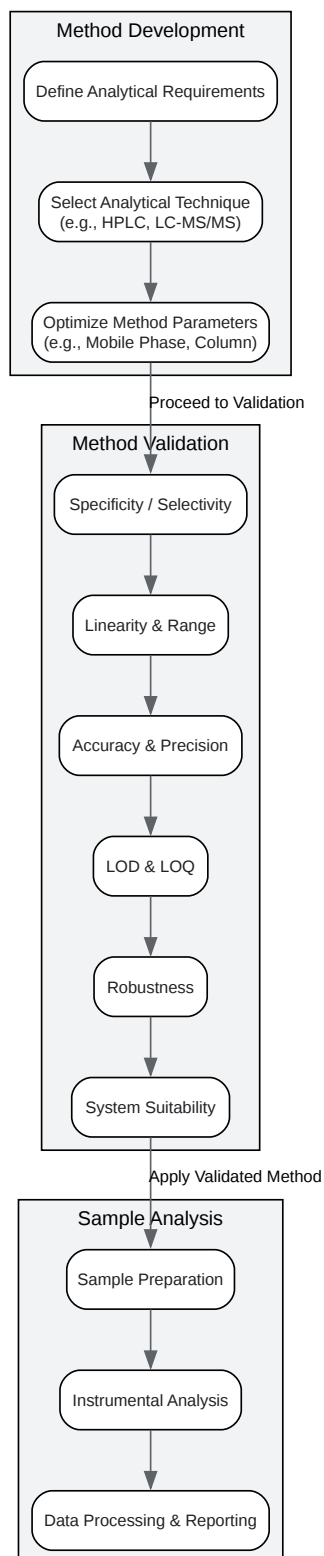
Note: The data presented is based on a study of Disperse Yellow 23 and Disperse Orange 149 and is intended to be representative for similar disperse dyes^[1].

Mandatory Visualization

Experimental Workflow for Analytical Method Validation

The following diagram illustrates a typical workflow for the validation of an analytical method for dye detection.

General Workflow for Analytical Method Validation

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Caption: General workflow for analytical method validation.

Logical Relationship in Chromatographic Analysis

This diagram outlines the logical steps involved in a typical chromatographic analysis of disperse dyes from a textile sample.



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References

- 1. researchgate.net [researchgate.net]
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